

Proper Disposal of AR-C155858: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AR-C155858

Cat. No.: B1667588

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Essential guidance for the safe handling and disposal of the monocarboxylate transporter inhibitor, **AR-C155858**, is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This document provides a comprehensive overview of the necessary procedures for the proper disposal of **AR-C155858** in both solid and solution forms, tailored for researchers, scientists, and drug development professionals.

While the Safety Data Sheet (SDS) for **AR-C155858** advises disposal in accordance with local, state, and federal regulations, this guide offers a more detailed, step-by-step protocol based on general best practices for laboratory chemical waste management. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure full compliance with all applicable regulations.

AR-C155858: Key Data for Handling and Disposal

A summary of the essential quantitative data for **AR-C155858** is presented below to inform safe handling and disposal practices.

Property	Value
Molecular Weight	461.53 g/mol
Formula	C ₂₁ H ₂₇ N ₅ O ₅ S
CAS Number	496791-37-8
Appearance	Off-white to light yellow solid
Solubility	Soluble to 100 mM in DMSO
Storage	Store at -20°C

Experimental Protocols: Step-by-Step Disposal Procedures

The proper disposal of **AR-C155858** depends on its physical state: a solid powder or a solution. The following protocols outline the recommended procedures for each form.

Disposal of Solid **AR-C155858**

Unused, expired, or contaminated solid **AR-C155858** should be disposed of as chemical waste.

- Containerization:
 - Place the solid **AR-C155858** in a clearly labeled, sealed, and chemically compatible container. The original manufacturer's container is often suitable.
 - If the original container is compromised, transfer the waste to a new, appropriate container.
- Labeling:
 - Affix a hazardous waste label to the container.
 - The label must include:
 - The words "Hazardous Waste"

- The full chemical name: "**AR-C155858**"
- The quantity of waste
- The date of accumulation (the date you first added waste to the container)
- The primary hazard(s) (consult the SDS and your EHS department)
- Storage:
 - Store the labeled waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is secure and away from incompatible materials.
- Pickup and Disposal:
 - Arrange for a hazardous waste pickup with your institution's EHS department.
 - Do not dispose of solid **AR-C155858** in the regular trash or down the drain.

Disposal of **AR-C155858** in Solution (e.g., in DMSO)

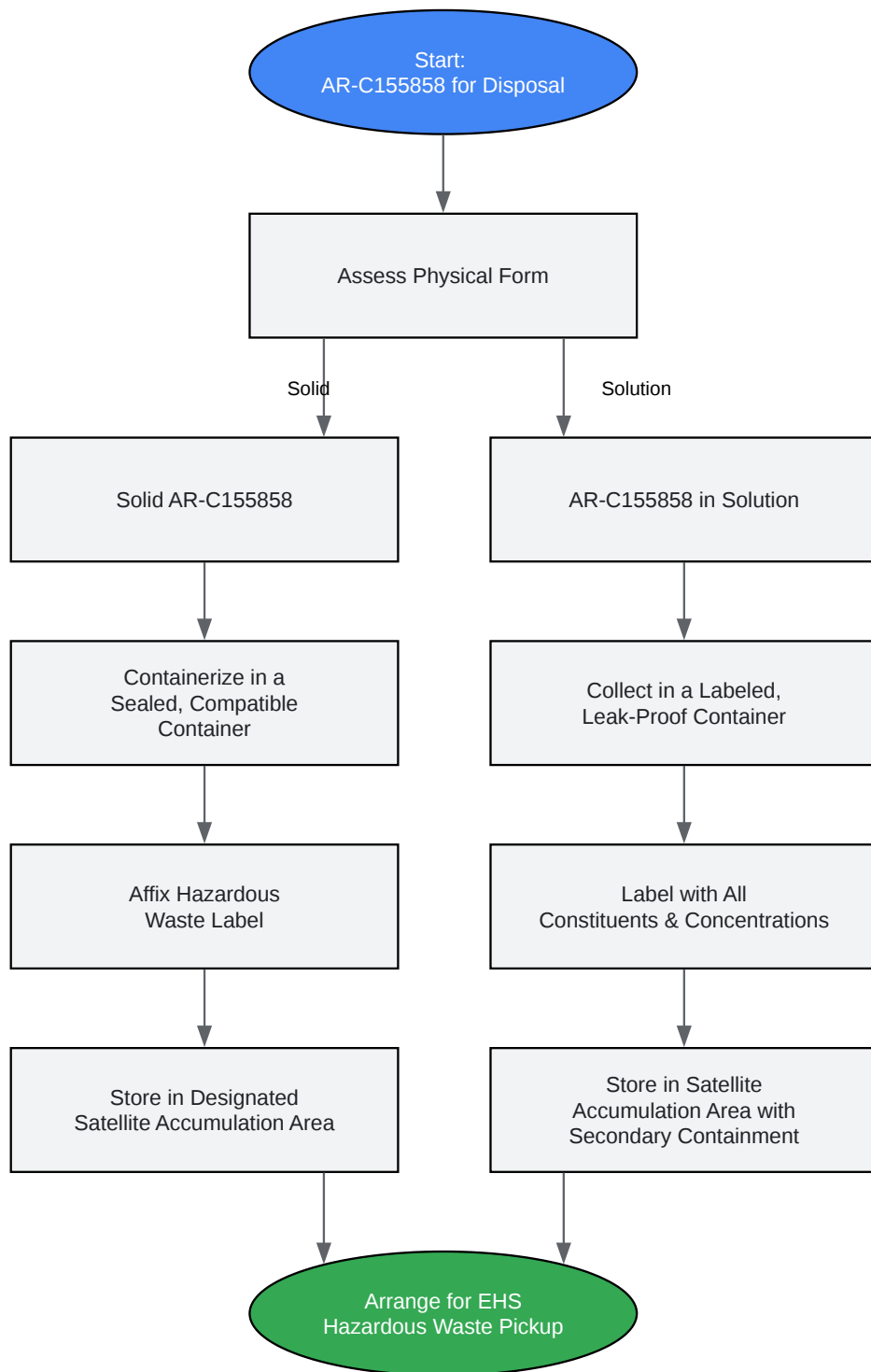
Solutions of **AR-C155858**, particularly in solvents like DMSO, require careful handling due to the properties of the solvent.

- Waste Collection:
 - Collect all waste solutions of **AR-C155858** in a designated, leak-proof, and chemically resistant container. Polypropylene or polyethylene containers are generally suitable for DMSO solutions.
 - Never mix incompatible waste streams.
- Labeling:
 - Label the waste container with a hazardous waste tag.

- The label must clearly state all constituents of the solution and their approximate concentrations (e.g., "**AR-C155858** in DMSO, <100 mM").
- Include all other required information as per your institution's EHS policy.
- Storage:
 - Store the waste solution container in a designated satellite accumulation area, ensuring it is sealed to prevent evaporation.
 - Provide secondary containment to mitigate spills.
- Disposal:
 - Contact your EHS department to arrange for the pickup and disposal of the chemical waste.
 - DMSO solutions should not be disposed of down the drain.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **AR-C155858**.



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References

- 1. uwaterloo.ca [uwaterloo.ca]
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